

How to improve the solubility of Meldrum's acid-13C3

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Compound of Interest

Compound Name: Meldrum's acid-13C3

Cat. No.: B15622392

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Technical Support Center: Meldrum's Acid-13C3

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively dissolving **Meldrum's acid-13C3** for their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Meldrum's acid-13C3** and how does the isotopic labeling affect its properties?

A1: **Meldrum's acid-13C3**, or 2,2-dimethyl-1,3-dioxane-4,6-dione-13C3, is a stable isotope-labeled version of Meldrum's acid. The three carbon atoms in the dioxin ring are replaced with the carbon-13 isotope. For the purposes of solubility, the isotopic labeling does not significantly alter the chemical properties compared to the unlabeled compound. Therefore, solubility data and handling procedures for standard Meldrum's acid are directly applicable.

Q2: What are the general solubility characteristics of **Meldrum's acid-13C3**?

A2: Meldrum's acid is a white to beige crystalline solid.^[1] It is sparingly soluble in water but exhibits good solubility in polar organic solvents.^[2] Its polar nature, due to the presence of two carbonyl groups, enhances its solubility in such solvents.^[3] Conversely, it has limited solubility in non-polar solvents.^[2]

Q3: In which solvents is **Meldrum's acid-13C3** most soluble?

A3: **Meldrum's acid-13C3** is readily soluble in polar organic solvents such as methanol, ethanol, acetone, and dioxane.[1][4][5] It is also slightly soluble in chloroform.[6]

Q4: What is the solubility of **Meldrum's acid-13C3** in water?

A4: The solubility of Meldrum's acid in water is approximately 2.5 g/100 mL at 20°C.[6]

Q5: Will heating improve the solubility of **Meldrum's acid-13C3**?

A5: Yes, increasing the temperature generally enhances the solubility of Meldrum's acid, as is common for many organic compounds.[3] However, it is crucial to note that Meldrum's acid decomposes at its melting point of 94-95°C.[7] Therefore, gentle heating is recommended, and prolonged heating at high temperatures should be avoided.

Troubleshooting Guide

Issue: My **Meldrum's acid-13C3** is not dissolving in the chosen solvent.

Question 1: What solvent are you using?

- Answer: **Meldrum's acid-13C3** has limited solubility in non-polar solvents and is only sparingly soluble in water.[2][6] For optimal solubility, polar organic solvents such as methanol, ethanol, acetone, or dioxane are recommended.[1][4][5]

Question 2: Have you tried gentle heating?

- Answer: Gently warming the solution can significantly improve solubility.[3] Use a water bath or a stirrer hotplate set to a low temperature (e.g., 40-50°C). Avoid temperatures approaching the compound's melting and decomposition point (94-95°C).[7]

Question 3: Is the particle size of the solid affecting dissolution?

- Answer: If you have large crystals of **Meldrum's acid-13C3**, reducing the particle size can increase the surface area available for solvation, thereby speeding up dissolution. You can gently crush the crystals to a fine powder using a mortar and pestle.

Question 4: Have you considered using a co-solvent system?

- Answer: If you need to dissolve **Meldrum's acid-13C3** in a solvent where it has poor solubility (e.g., an aqueous buffer), you can first dissolve it in a minimal amount of a miscible polar organic solvent (like DMSO or ethanol) and then slowly add this stock solution to your aqueous medium with vigorous stirring.^[8]^[9]

Solubility Data

The following table summarizes the known solubility of Meldrum's acid. The data is applicable to **Meldrum's acid-13C3** as isotopic labeling does not significantly impact solubility.

Solvent	Solubility	Temperature (°C)	Reference
Water	2.5 g/100 mL	20	^[6]
Methanol	Soluble	Not Specified	^[5]
Ethanol	Soluble	Not Specified	^[4]
Acetone	Soluble	Not Specified	^[4]
Dioxane	Soluble (5%)	Not Specified	^[1]
Chloroform	Slightly Soluble	Not Specified	^[6]

Experimental Protocol: Improving Solubility with a Co-Solvent System

This protocol describes a method for preparing a solution of **Meldrum's acid-13C3** in a predominantly aqueous medium using a co-solvent.

Materials:

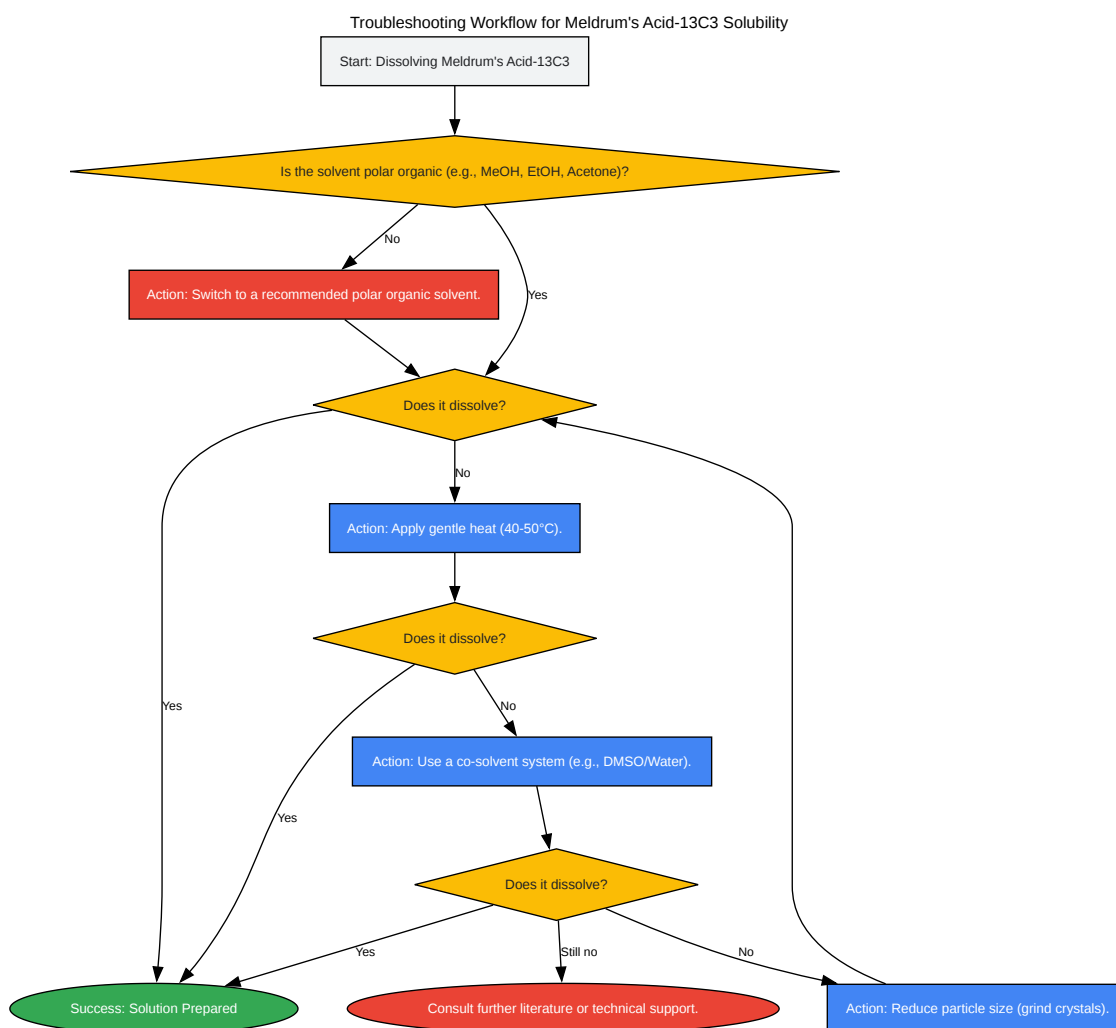
- **Meldrum's acid-13C3**
- Dimethyl sulfoxide (DMSO)
- Aqueous buffer of choice (e.g., PBS)
- Vortex mixer

- Magnetic stirrer and stir bar
- Volumetric flasks and pipettes

Procedure:

- Prepare a Stock Solution:
 - Weigh the desired amount of **Meldrum's acid-13C3**.
 - Dissolve the solid in a minimal volume of DMSO. For example, to prepare a 100 mM stock solution, dissolve 14.7 mg of **Meldrum's acid-13C3** (MW \approx 147.1 g/mol for the 13C3 isotopologue) in 1 mL of DMSO.
 - Ensure complete dissolution by vortexing the solution. Gentle warming (up to 40°C) can be applied if necessary.
- Prepare the Final Solution:
 - Place the desired volume of the aqueous buffer in a beaker or flask with a magnetic stir bar.
 - While stirring the aqueous buffer vigorously, slowly add the required volume of the **Meldrum's acid-13C3** stock solution dropwise.
 - Continue stirring for at least 10 minutes to ensure a homogeneous solution.
 - Note: The final concentration of the co-solvent (DMSO) should be kept as low as possible to avoid potential interference with downstream experiments. It is advisable to keep the final DMSO concentration below 1% (v/v).

Visual Troubleshooting Workflow



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Caption: Troubleshooting workflow for dissolving **Meldrum's acid-13C3**.

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